

A Technical Guide to Boc-Phe(4-Br)-OH: Properties and Applications

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Compound of Interest

Compound Name: **Boc-Phe(4-Br)-OH**

Cat. No.: **B613734**

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For Researchers, Scientists, and Drug Development Professionals

Introduction

N-tert-Butoxycarbonyl-4-bromo-L-phenylalanine, commonly referred to as **Boc-Phe(4-Br)-OH**, is a halogenated derivative of the amino acid phenylalanine. The incorporation of a bromine atom onto the phenyl ring and the presence of the tert-butoxycarbonyl (Boc) protecting group on the alpha-amino group make it a valuable building block in synthetic chemistry. This technical guide provides a comprehensive overview of the chemical properties, applications, and safety considerations of **Boc-Phe(4-Br)-OH**, tailored for professionals in research and drug development.

Core Chemical Properties

Boc-Phe(4-Br)-OH is a white to off-white solid at room temperature.^[1] The strategic placement of the bromine atom at the para position of the phenyl ring introduces unique electronic and steric properties, enhancing its utility in the synthesis of novel peptides and peptidomimetics.

Physicochemical Data

A summary of the key physicochemical properties of **Boc-Phe(4-Br)-OH** is presented in the table below, compiled from various sources.

Property	Value	Source(s)
Molecular Formula	C14H18BrNO4	[2] [3]
Molecular Weight	344.20 g/mol	[3] [4]
CAS Number	62129-39-9	[2] [5]
Appearance	White to off-white solid/powder	[1] [6]
Melting Point	118-120 °C	[5] [7]
Boiling Point	475.3±40.0 °C (Predicted)	[7]
Solubility	Slightly soluble in water. Soluble in common organic solvents like DCM, DMF, and NMP.	[5] [7] [8]
Purity	≥98.0%	

Structural Information

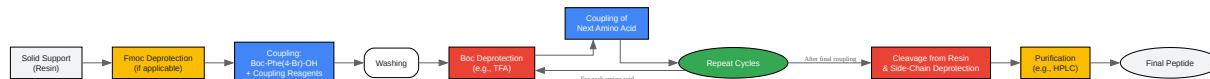
Identifier	Value	Source(s)
Synonyms	N-Boc-4-bromo-L-phenylalanine, Boc-4-bromo-L-phenylalanine	[2] [5] [9]
SMILES	CC(C)(C)OC(=O)N--INVALID-LINK--C(O)=O	
InChI	1S/C14H18BrNO4/c1-14(2,3)20-13(19)16-11(12(17)18)8-9-4-6-10(15)7-5-9/h4-7,11H,8H2,1-3H3,(H,16,19)(H,17,18)/t11-/m0/s1	
InChI Key	ULNOXUAEIPUJMK-NSHDSACASA-N	

Applications in Research and Development

Boc-Phe(4-Br)-OH is a critical reagent in the field of peptide chemistry and drug discovery. The Boc protecting group allows for its use in stepwise solid-phase peptide synthesis (SPPS), while the bromo-substituent offers several advantages.

Peptide Synthesis

The primary application of **Boc-Phe(4-Br)-OH** is as a building block in the synthesis of peptides.[9] The Boc group provides stable protection of the N-terminus during peptide bond formation and can be readily removed under acidic conditions. The presence of the bromine atom can influence the conformation and biological activity of the resulting peptide.

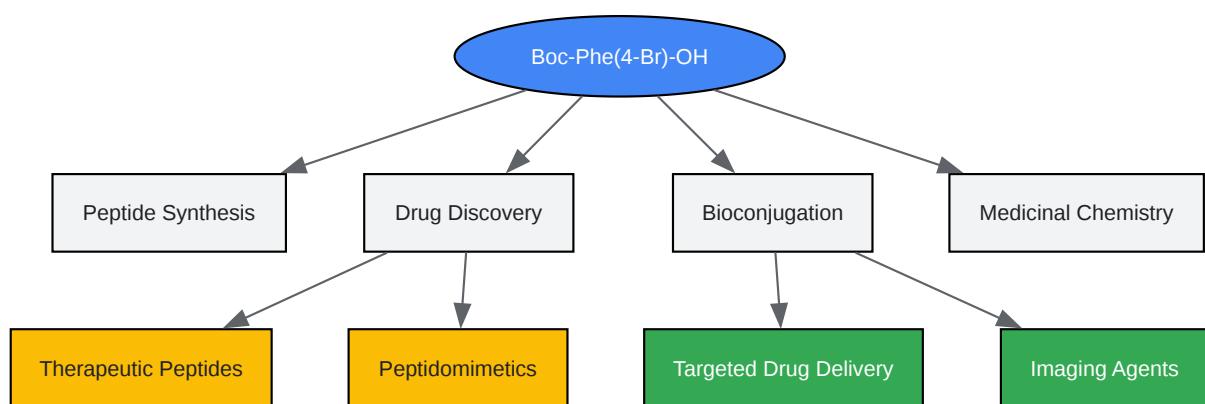


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Generalized workflow for solid-phase peptide synthesis using **Boc-Phe(4-Br)-OH**.

Drug Development and Medicinal Chemistry

The bromine atom serves as a versatile functional handle for further chemical modifications, such as cross-coupling reactions (e.g., Suzuki or Sonogashira couplings).[10] This allows for the introduction of diverse functionalities, enabling the creation of complex peptidomimetics, labeled peptides for imaging, or peptide-drug conjugates.[9][10] These modifications can significantly enhance the pharmacological properties of the parent peptide, including binding affinity, selectivity, and *in vivo* stability.[6][11]



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Key application areas of **Boc-Phe(4-Br)-OH** in research and development.

Experimental Protocols

Detailed experimental protocols for the synthesis and purification of **Boc-Phe(4-Br)-OH** are proprietary to chemical suppliers and are not extensively detailed in publicly available literature. However, a general synthetic approach involves the protection of the amino group of 4-bromo-L-phenylalanine with di-tert-butyl dicarbonate (Boc anhydride) under basic conditions.

For its use in solid-phase peptide synthesis, standard Boc-chemistry protocols are employed. A generalized procedure is as follows:

- **Resin Swelling:** The solid support (e.g., Merrifield resin) is swelled in a suitable solvent like dichloromethane (DCM).
- **Amino Acid Coupling:** The C-terminal amino acid is attached to the resin.
- **Boc Deprotection:** The Boc group is removed using an acid such as trifluoroacetic acid (TFA) in DCM.
- **Neutralization:** The resin is neutralized with a base, for example, diisopropylethylamine (DIPEA).
- **Peptide Bond Formation:** The next Boc-protected amino acid, such as **Boc-Phe(4-Br)-OH**, is activated with a coupling agent (e.g., DCC/HOBt or HBTU) and coupled to the free amino

group on the resin.

- **Washing:** The resin is washed thoroughly to remove excess reagents and byproducts.
- **Repeat:** Steps 3-6 are repeated for each subsequent amino acid in the peptide sequence.
- **Cleavage:** Once the synthesis is complete, the peptide is cleaved from the resin, and side-chain protecting groups are removed, typically with a strong acid like hydrofluoric acid (HF) or trifluoromethanesulfonic acid (TFMSA).
- **Purification:** The crude peptide is purified, commonly by reverse-phase high-performance liquid chromatography (RP-HPLC).

Safety and Handling

Boc-Phe(4-Br)-OH is intended for research use only.[\[4\]](#) While it is not classified as a hazardous substance under OSHA, standard laboratory safety precautions should be observed.[\[2\]](#)

- **Personal Protective Equipment (PPE):** Wear appropriate protective clothing, gloves, and eye/face protection.[\[1\]](#)
- **Handling:** Avoid inhalation of dust and contact with skin and eyes.[\[2\]](#) Use in a well-ventilated area.[\[2\]](#)
- **Storage:** Store in a tightly closed container in a dry and well-ventilated place.[\[2\]](#)
Recommended storage temperature is often at 0-8 °C.[\[6\]](#)
- **In case of exposure:**
 - **Inhalation:** Move to fresh air. May cause respiratory tract irritation.[\[2\]](#)
 - **Skin contact:** Wash off with soap and plenty of water.[\[2\]](#)
 - **Eye contact:** Flush eyes with water as a precaution.[\[2\]](#)
 - **Ingestion:** Rinse mouth with water.

For detailed safety information, always refer to the Safety Data Sheet (SDS) provided by the supplier.[\[2\]](#)

Conclusion

Boc-Phe(4-Br)-OH is a versatile and valuable building block for researchers and scientists in peptide chemistry and drug development. Its unique combination of a stable N-terminal protecting group and a functionalizable bromophenyl side chain provides a powerful tool for the synthesis of novel peptides and peptidomimetics with potentially enhanced biological properties. Understanding its chemical properties, applications, and proper handling is crucial for its effective and safe utilization in the laboratory.

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